Navigating the Solubility Landscape of DA-7867: A Technical Guide

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Compound of Interest

Compound Name:	*DA-7867*
CAS No.:	*380382-38-7*
Cat. No.:	*B1669732*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **DA-7867**, a novel oxazolidinone antibiotic. Understanding the solubility of a compound is a critical parameter in drug discovery and development, influencing formulation, bioavailability, and in vitro assay design. This document compiles available data on the solubility of **DA-7867** in Dimethyl Sulfoxide (DMSO) and other common laboratory solvents, outlines experimental protocols for solubility determination, and illustrates the compound's mechanism of action.

Quantitative Solubility of DA-7867

The solubility of **DA-7867** has been reported in Dimethyl Sulfoxide (DMSO) and a specific formulation for in vivo studies. A stock solution of **DA-7867** can be prepared in DMSO at a concentration of 40 mg/mL.[1] For in vivo animal experiments, a working solution with a final concentration of 2 mg/mL has been formulated using a mixture of DMSO, PEG300, Tween 80, and saline.[1]

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While specific quantitative solubility data for **DA-7867** in other common laboratory solvents such as water, ethanol, and methanol are not readily available in publicly accessible literature, pharmacokinetic studies in rats have suggested that **DA-7867** has poor water solubility, which may affect its oral absorption at higher doses.

The following table summarizes the available quantitative solubility data for **DA-7867**.

Solvent/System	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	40 mg/mL	Stock solution
5% DMSO + 30% PEG300 + 5% Tween 80 + 60% Saline	2 mg/mL	In vivo formulation
Water	Data not available	Described as having poor water solubility
Ethanol	Data not available	-
Methanol	Data not available	-

Experimental Protocols for Solubility Determination

To ascertain the solubility of **DA-7867** in various solvents, standardized experimental protocols are employed. The following sections detail the methodologies for two common solubility assays.

Thermodynamic Solubility Determination (Shake-Flask Method)

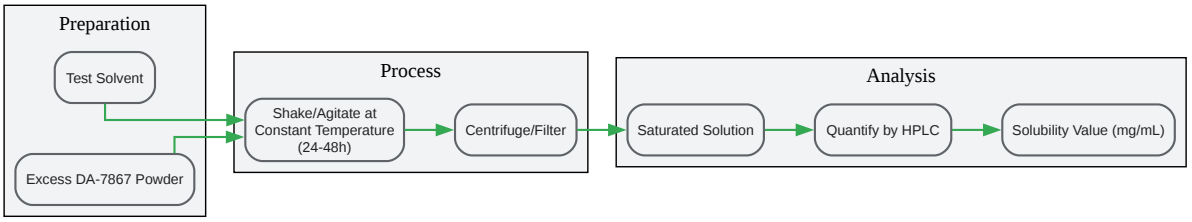
The shake-flask method is a widely accepted technique for determining the thermodynamic (equilibrium) solubility of a compound.

Methodology:

- Preparation of Saturated Solution: An excess amount of **DA-7867** powder is added to a known volume of the test solvent (e.g., water, ethanol, phosphate-buffered saline pH 7.4) in a sealed vial or flask.

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- Equilibration: The mixture is agitated at a constant temperature (e.g., 25°C or 37°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The undissolved solid is separated from the solution by centrifugation and/or filtration through a low-binding filter (e.g., 0.22 µm PVDF).
- Quantification: The concentration of **DA-7867** in the clear supernatant or filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Data Analysis: The solubility is reported as the mean concentration from multiple replicates.



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Workflow for Thermodynamic Solubility Determination.

Kinetic Solubility Determination

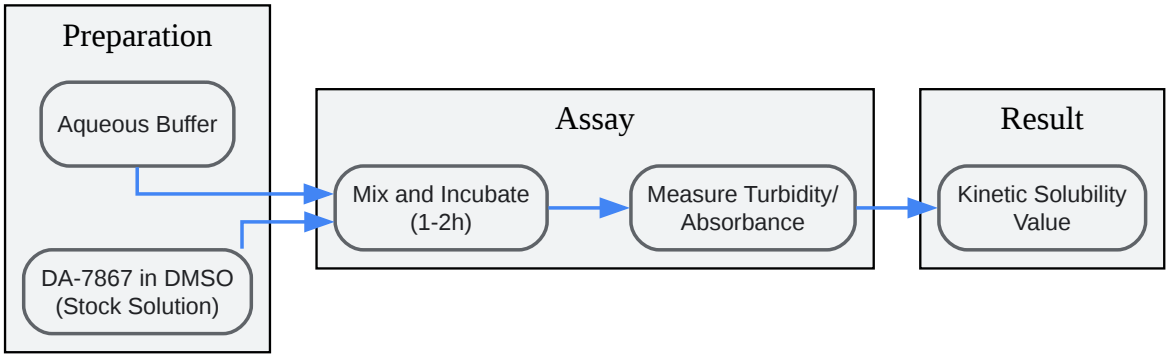
Kinetic solubility assays are high-throughput methods often used in early drug discovery to assess the solubility of compounds under non-equilibrium conditions.

Methodology:

- Compound Stock Solution: A concentrated stock solution of **DA-7867** is prepared in 100% DMSO (e.g., 10 mM).
- Serial Dilution: The DMSO stock solution is serially diluted in DMSO in a multi-well plate.

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- Addition of Aqueous Buffer: An aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) is added to the DMSO solutions, and the plate is mixed.
- Incubation: The plate is incubated at a specific temperature (e.g., room temperature) for a defined period (e.g., 1-2 hours).
- Precipitation Detection: The formation of a precipitate is detected by measuring the turbidity of the solution using a nephelometer or by measuring the absorbance at a specific wavelength (e.g., 620 nm).
- Data Analysis: The kinetic solubility is defined as the highest concentration at which no precipitation is observed.



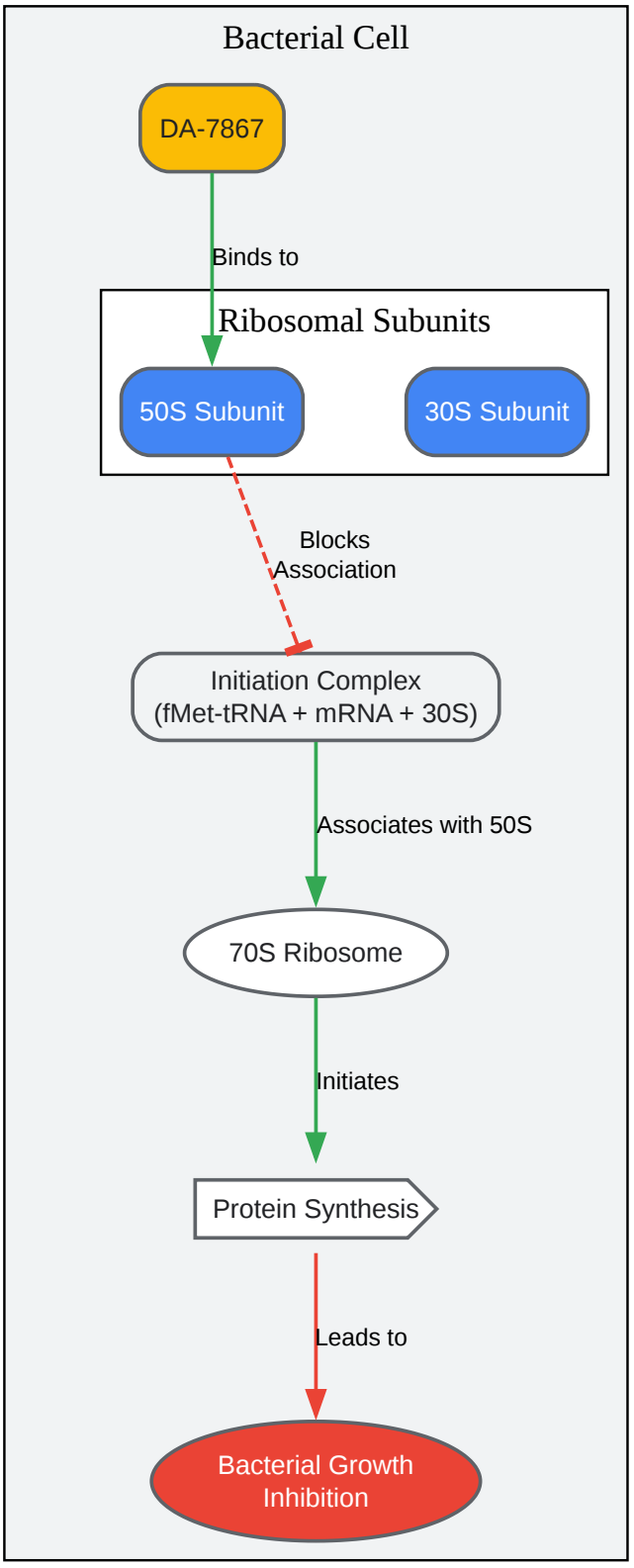
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Workflow for Kinetic Solubility Determination.

Mechanism of Action: Signaling Pathway

DA-7867 belongs to the oxazolidinone class of antibiotics. The primary mechanism of action for this class is the inhibition of bacterial protein synthesis. Specifically, oxazolidinones bind to the 50S ribosomal subunit at the peptidyl transferase center. This binding event interferes with the formation of the initiation complex, which is a critical early step in protein synthesis. By preventing the binding of the initiator tRNA (fMet-tRNA) to the ribosome, **DA-7867** effectively halts the production of essential bacterial proteins, leading to a bacteriostatic effect.

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